

safe handling and storage of Tetramethylimidazoimidazole dione

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Compound Focus: Tetrahydro-1,3,4,6-tetramethylimidazo(4,5-d)imidazole-2,5(1H,3H)-dione

CAS No.: 10095-06-4

Cat. No.: S560436

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Handling and Storage Specifications

The table below summarizes the key safety and storage information found for 1,3,4,6-Tetrakis(hydroxymethyl)tetrahydroimidazo[4,5-d]imidazole-2,5(1H,3H)-dione (a compound matching your description) [1].

Property	Specification / Guideline
Physical State (20°C)	Solid (White to Light yellow powder to crystal) [1]
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C) [1]
Inert Atmosphere	Store under inert gas [1]
Condition to Avoid	Air Sensitive [1]
Melting Point	134.0 to 138.0 °C [1]

Information Limitations and Recommended Actions

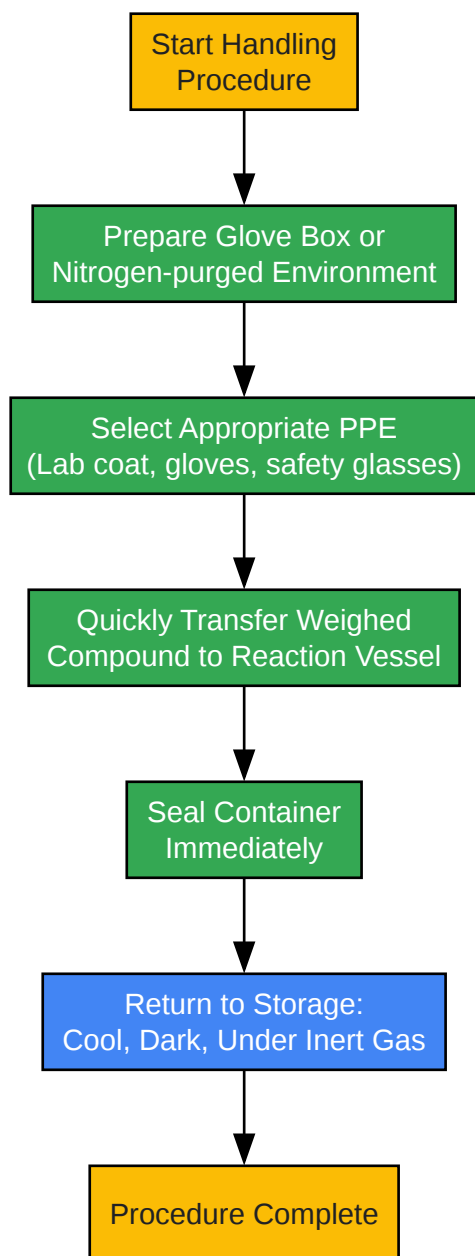
The search results lack extensive technical data typically required for a comprehensive whitepaper. Critical details on **toxicological profile, first-aid measures, personal protective equipment (PPE), spill containment, and disposal methods were not found** [1].

To develop robust safety protocols, I suggest you:

- **Consult the Supplier SDS:** Directly contact the manufacturer, **Tokyo Chemical Industry (TCI)**, to obtain the full Safety Data Sheet (SDS) for product number **T3297** [1]. The SDS is the primary document for definitive handling and hazard information.
- **Apply General Principles:** For air-sensitive solids, standard practices include handling in a **glove box** or under a **nitrogen/vacuum atmosphere**, and using sealed containers when weighing or transferring material.

Safe Handling Workflow

The diagram below outlines a general handling workflow for an air-sensitive solid, based on the identified storage requirements [1].



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Workflow for handling air-sensitive solids like Tetramethylimidazoimidazole dione, based on storage requirements [1].

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References

1. 1,3,4,6-Tetrakis(hydroxymethyl) tetrahydroimidazo... [tcichemicals.com]

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